

Technical Guide: 2-Methoxy-6-methylnicotinonitrile (CAS: 72918-03-7)

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Compound of Interest

Compound Name: 2-methoxy-6-methylnicotinonitrile

Cat. No.: B1352284

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-methoxy-6-methylnicotinonitrile**, a substituted pyridine derivative. Due to the limited publicly available data on the specific biological activities of this compound, this guide focuses on its synthesis, and physicochemical properties, and provides a broader context of the known biological activities of the nicotinonitrile and methoxypyridine chemical classes.

Chemical and Physical Properties

2-Methoxy-6-methylnicotinonitrile, with the CAS number 72918-03-7, is a nitrile-substituted methoxypyridine. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₈ N ₂ O	ChemScene[1]
Molecular Weight	148.16 g/mol	ChemScene[1]
IUPAC Name	2-methoxy-6-methylpyridine-3-carbonitrile	PubChem
Synonyms	2-Methoxy-6-methyl-3-pyridinecarbonitrile	ChemScene[1]
Appearance	Solid	N/A
Melting Point	82-83 °C	HETEROCYCLES, Vol. 36, No. 4, 1993[2]
Purity	≥98%	ChemScene[1]

Computed Physicochemical Properties

Computational models provide further insight into the characteristics of **2-methoxy-6-methylnicotinonitrile**.

Descriptor	Value	Source
Topological Polar Surface Area (TPSA)	45.91 Å ²	ChemScene[1]
LogP	1.2703	ChemScene[1]
Hydrogen Bond Acceptors	3	ChemScene[1]
Hydrogen Bond Donors	0	ChemScene[1]
Rotatable Bonds	1	ChemScene[1]

Synthesis of 2-Methoxy-6-methylnicotinonitrile

A one-step synthesis for 2-methoxypyridine-3-carbonitriles, including **2-methoxy-6-methylnicotinonitrile**, has been reported. The method involves the condensation of an

appropriate enone with propanedinitrile in a methanol-sodium methoxide system.[\[2\]](#)

Experimental Protocol

Materials:

- Appropriate α,β -unsaturated ketone (enal or enone)
- Propanedinitrile (Malononitrile)
- Sodium metal
- Methanol (MeOH)
- Dichloromethane (CH_2Cl_2)
- Magnesium sulfate (MgSO_4)

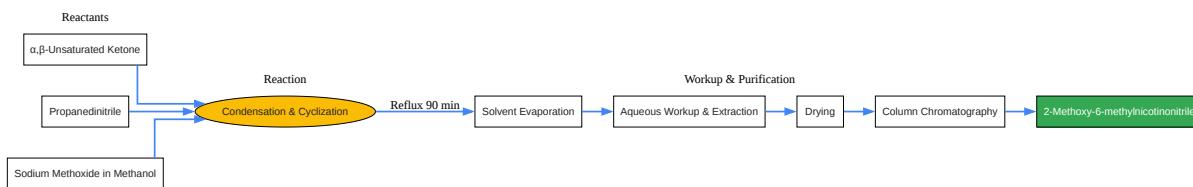
Procedure:[\[2\]](#)

- A solution of sodium methoxide is freshly prepared by dissolving sodium (0.1 mol) in methanol (70 ml) at 5°C.
- Propanedinitrile (5.3 g, 0.08 mol) dissolved in 70 ml of methanol is added to the sodium methoxide solution.
- The mixture is stirred for 5 minutes.
- The corresponding α,β -unsaturated carbonyl compound (0.1 mol) dissolved in 150 ml of methanol is added dropwise over 2 hours.
- The reaction mixture is then refluxed for 90 minutes.
- The solvent is removed in vacuo.
- The resulting oil is dissolved in 250 ml of water and extracted with dichloromethane (10 x 50 ml).
- The combined organic layers are dried over magnesium sulfate.

- The solvent is removed to yield the crude product, which can be further purified by column chromatography.

For the synthesis of 2-methoxy-6-methylpyridine-3-carbonitrile, a yield of 15% has been reported using this general procedure.[\[2\]](#)

Synthesis Workflow



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Caption: One-pot synthesis of **2-methoxy-6-methylnicotinonitrile**.

Biological Activity Context

While there is no specific biological activity reported for **2-methoxy-6-methylnicotinonitrile** in the public domain, the nicotinonitrile (3-cyanopyridine) scaffold is a well-established pharmacophore in medicinal chemistry.[\[3\]](#)[\[4\]](#)

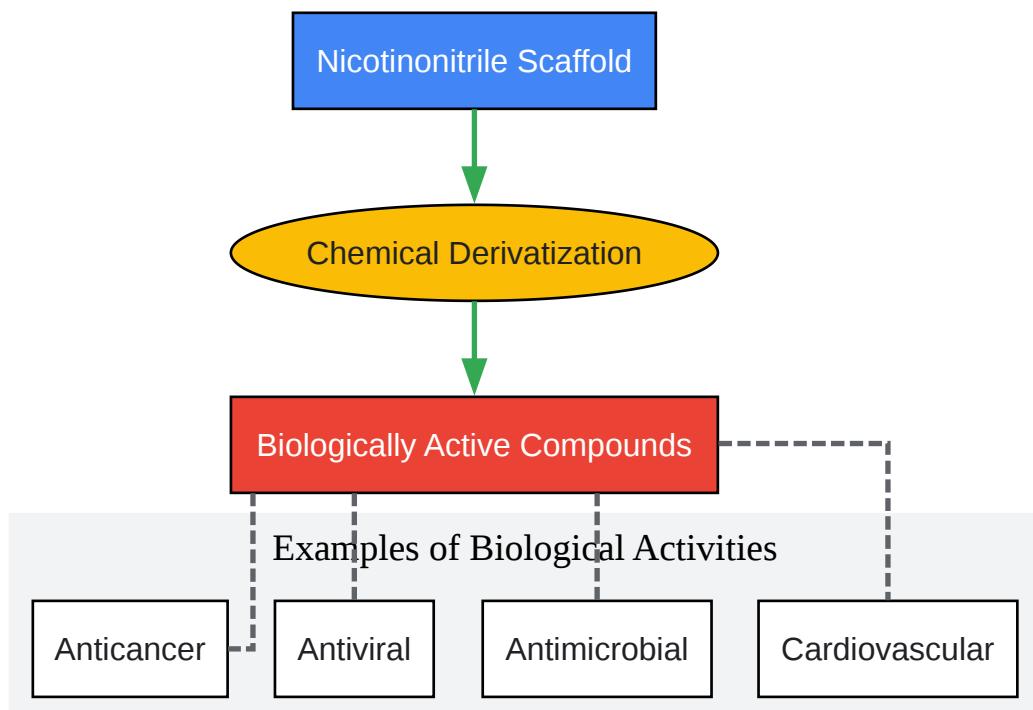
Nicotinonitrile Derivatives

Nicotinonitrile derivatives have been shown to possess a wide range of biological activities, including:

- Anticancer Agents: Several nicotinonitrile-based compounds have been investigated as inhibitors of various kinases involved in cancer progression.[3][4]
- Antiviral and Antimicrobial Agents: The pyridine nucleus is present in numerous compounds with demonstrated antimicrobial and antiviral properties.[5][6]
- Cardiovascular Agents: Some marketed drugs containing the nicotinonitrile core, such as milrinone and olprinone, are used for their cardiovascular effects.[3][4]

The diverse pharmacological profiles of nicotinonitrile derivatives suggest that **2-methoxy-6-methylnicotinonitrile** could be a valuable building block for the synthesis of novel bioactive molecules.

Logical Relationship of Nicotinonitrile Scaffold to Biological Activity



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Caption: Nicotinonitrile as a versatile scaffold in drug discovery.

Conclusion

2-Methoxy-6-methylnicotinonitrile is a readily synthesizable substituted pyridine derivative. While direct biological data for this specific compound is not currently available, its chemical structure, based on the pharmacologically significant nicotinonitrile core, makes it an interesting candidate for further investigation in drug discovery and medicinal chemistry programs. The experimental protocol for its synthesis is straightforward, allowing for its preparation and subsequent biological screening. Researchers are encouraged to explore the potential of this and related compounds in various therapeutic areas.

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